

# ethylparaben EU SCCS safety opinion versus restrictions

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## Compound Focus: Ethylparaben

CAS No.: 120-47-8

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## Current Regulatory Status of Ethylparaben

The following table summarizes the latest information on the regulatory assessment of **ethylparaben**.

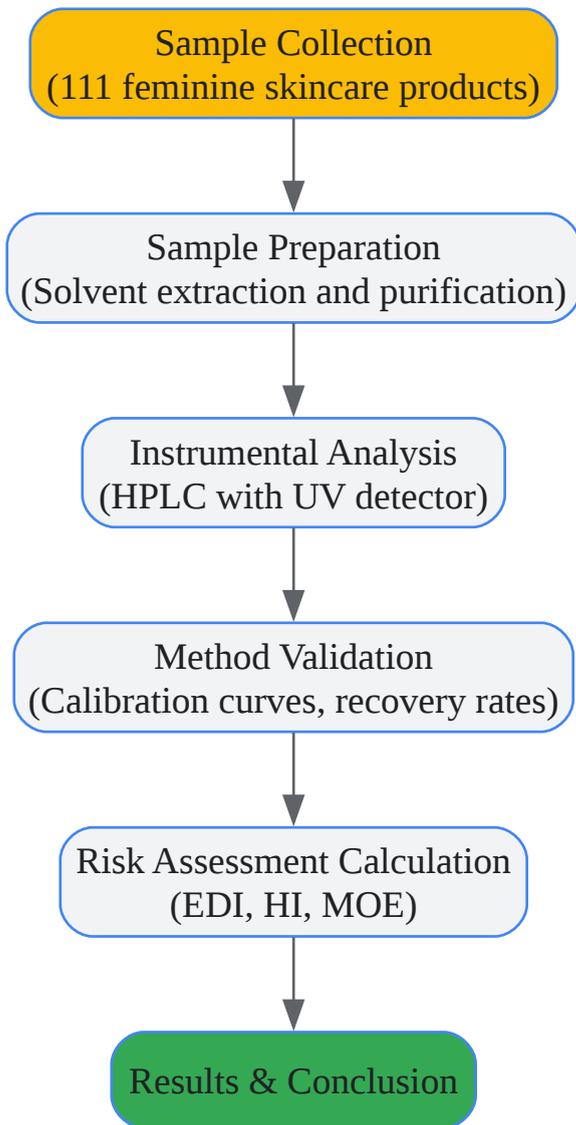
Aspect	Current Status and Findings
EU SCCS Safety Opinion	<b>Not located in search.</b> Last referenced opinion (pre-2025) considers Methyl- and Ethylparaben safe at current concentrations [1].
Recent FDA Review (U.S., 2025)	<b>Propylparaben is under review;</b> Ethylparaben was <b>not listed</b> in the latest FDA update, suggesting it is not currently a priority for reassessment [2] [3].
Permitted Concentrations	General EU standard for paraben mixtures: <b>0.8% total parabens</b> , with no single ester exceeding <b>0.4%</b> [1] [4].

## Experimental Data on Paraben Concentrations and Risk Assessment

A 2025 study analyzing 111 skincare products provides quantitative data on paraben levels and associated health risks [4]. The methodology and key findings are summarized below.

## Experimental Workflow for Risk Assessment

The research followed a structured process to extract, analyze, and evaluate paraben concentrations in skincare products.



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## Key Experimental Protocols and Findings

- **Analytical Method:** The study used **High-Performance Liquid Chromatography (HPLC)** with a multiwavelength UV detector for quantification [4].
  - **Column:** Zorbax SB C18 column.

- **Mobile Phase:** Acetonitrile and water (40:60 v/v).
- **Flow Rate:** 1 mL/min.
- **Detection Wavelength:** 254 nm.
- **Method Validation:** The method demonstrated strong linearity ( $r^2 > 0.997$ ), and recovery rates ranged from 87% to 108% for the target parabens, ensuring reliability [4].

The analysis of product concentrations and calculated health risk indices revealed distinct safety profiles for different parabens.

Paraben Type	Prevalence in Products	Products Exceeding EU Limits	Key Risk Findings
Methylparaben (MeP)	Highest	Information missing	Combined EDI for MeP & EtP <b>"remarkably lower"</b> than ADI [4].
Propylparaben (PrP)	High	9 products	<b>23%</b> of products had PrP levels exceeding ADI; primary driver for <b>Hazard Index (HI) &gt; 1</b> in 26 products [4].
Ethylparaben (EtP)	Detected	Information missing	Combined EDI for MeP & EtP <b>"remarkably lower"</b> than ADI; lower risk profile [4].

## Research Recommendations and Data Gaps

- **Seek the Official SCCS Opinion:** For the definitive EU stance, I recommend searching directly on the **European Commission's Scientific Hub** for the latest "SCCS Opinion on Parabens."
- **Contextualize Older Studies:** Be cautious with older toxicological studies. A 2013 critique argued that the estrogenic effects of butylparaben are about 100,000 times weaker than natural estradiol, and that early studies linking parabens to breast cancer had significant methodological flaws [1].
- **Consider Exposure Route:** A 2025 study confirms that dermal exposure to **Ethylparaben** in leave-on skincare products is a relevant exposure pathway for risk assessment [4].

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## References

1. Parabens: Myth and Reality | Cosmetics & Toiletries [cosmeticsandtoiletries.com]
2. FDA Update on Post-market Assessment of Chemicals in ... [fda.gov]
3. List of Select Chemicals in the Food Supply Under ... [fda.gov]
4. Evaluating paraben concentrations in skincare products ... [oaepublish.com]

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